

Technical Guide: Spectroscopic Characterization of N'-chloro-N-phenylethananimidamide

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Compound of Interest

Compound Name: *N'*-chloro-N-phenylethananimidamide

CAS No.: 61253-73-4

Cat. No.: B14585339

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Executive Summary & Compound Identity

N'-chloro-N-phenylethananimidamide is a reactive N-chloroamidine derivative. It serves as a critical intermediate in the oxidative cyclization of amidines to benzimidazoles and other nitrogenous heterocycles. Its characterization relies heavily on identifying the labile N-Cl bond and distinguishing the amidine core from isomeric C-chloro species (e.g., -chloroacetanilides).

Property	Data
IUPAC Name	N'-chloro-N-phenylethanimidamide
Common Name	N-chloro-N'-phenylacetamidine
CAS Number	61253-73-4
Molecular Formula	
Molecular Weight	168.62 g/mol
Structure	(Tautomeric equilibrium exists)
Appearance	Unstable solid or oil (often prepared in situ)

Structural Dynamics (Tautomerism)

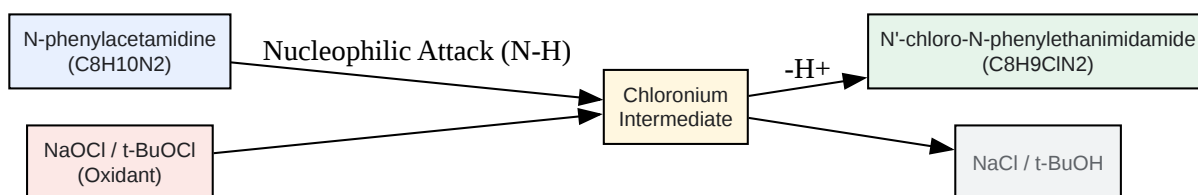
Amidines exhibit prototropic tautomerism. For N-chloro-N'-phenylacetamidine, the equilibrium lies between the N-chloroimine (A) and N-chloroamine (B) forms. Spectroscopic data typically reflects the thermodynamically favored form, which is often the conjugated N-phenyl/N'-chloro system, though solvent polarity can shift this equilibrium.

Synthesis & Preparation Context

Understanding the synthesis is prerequisite to interpreting the spectra, as impurities (unreacted amidine, chlorinated solvents) often complicate the analysis.

Protocol: The compound is synthesized by the N-chlorination of N-phenylacetamidine using sodium hypochlorite (NaOCl) or tert-butyl hypochlorite (

-BuOCl) under controlled conditions (typically 0–5 °C in buffered aqueous/organic biphasic systems).



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Figure 1: Synthesis pathway via N-chlorination.

Spectroscopic Data Analysis[1][2][3][4][5][6][7][8]

A. Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural verification. The key diagnostic is the absence of the N-H proton signal corresponding to the chlorinated site and the distinct shift of the methyl group due to the electron-withdrawing N-Cl moiety.

NMR (Proton)

Solvent:

or

(Note: N-Cl compounds can be unstable in DMSO)

Signal	Shift (, ppm)	Multiplicity	Integration	Assignment & Causality
Methyl ()	2.10 – 2.40	Singlet (s)	3H	The methyl group attached to the amidine carbon. Downfield shift vs. acetamidine (~1.9 ppm) due to the inductive effect of the N-Cl group.
Aromatic ()	7.10 – 7.60	Multiplet (m)	5H	Phenyl ring protons. Ortho/para protons may shift depending on the conjugation with the amidine system.
Amine ()	9.50 – 10.50	Broad Singlet (br s)	1H	The remaining N-H proton (if form A dominates). This signal is exchangeable with . Crucial: Integration is 1H, confirming mono-chlorination.

NMR (Carbon)

- Amidine Carbon (

):

155 – 165 ppm. The quaternary carbon is highly deshielded. The presence of the electronegative Chlorine atom on the nitrogen typically causes a slight upfield or downfield shift relative to the parent amidine depending on the specific tautomer, but it remains in the typical amidine/imidate range.

- Methyl Carbon (

):

18 – 25 ppm.

- Aromatic Carbons:

120 – 140 ppm (Typical phenyl pattern: ipso, ortho, meta, para).

B. Infrared Spectroscopy (IR)

IR is rapid for confirming the N-Cl bond and the amidine core.

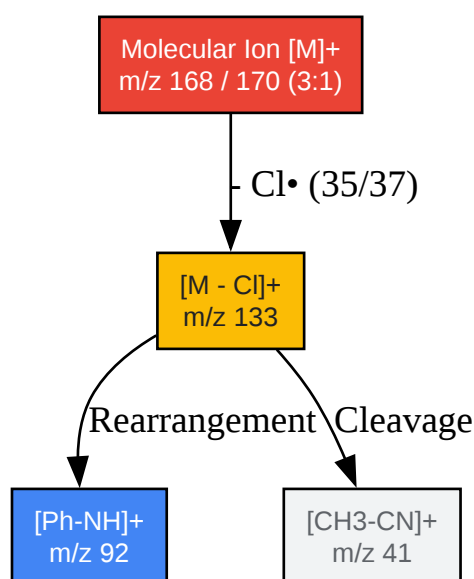
- N-H Stretch: $3100 - 3300\text{ cm}^{-1}$. A single, often sharp band (if monomeric) or broad (if H-bonded). Its presence confirms mono-chlorination (vs. N,N-dichloro).
- C=N Stretch (Amidine I band): $1610 - 1640\text{ cm}^{-1}$. Strong intensity. This is the diagnostic band for the amidine core.
- N-Cl Stretch: $650 - 850\text{ cm}^{-1}$. This band is often weak to medium intensity and can be obscured by aromatic C-H out-of-plane bends. However, comparison with the non-chlorinated precursor reveals a new band in this region.
- Aromatic C=C: $1590, 1490\text{ cm}^{-1}$.

C. Mass Spectrometry (MS)

Mass spec provides the most robust confirmation of the chlorine atom due to its isotopic signature.

- Ionization Mode: EI (70 eV) or ESI+ (soft ionization is preferred for unstable N-halo compounds).

- Molecular Ion (m/z 168 / 170 (3:1) isotope, 100% relative abundance).
- Isotope Pattern: The characteristic 3:1 ratio between m/z 168 and 170 is the "smoking gun" for a mono-chlorinated species.
- Fragmentation Pathways (EI):
 - $[M - Cl]^+$ (m/z 133): Loss of the chlorine radical/atom. This is a dominant fragment, regenerating the amidine cation or a rearranged species.
 - $[M - CH_3CN]^+$: Loss of acetonitrile (characteristic of acetamidines).
 - $[Ph-N]^+$ / $[Ph-NH_2]^+$: Phenylamine fragments (m/z 77, 91, 93).



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Figure 2: Proposed fragmentation pattern in Electron Impact (EI) Mass Spectrometry.

Analytical Workflow & Safety

Safety Warning: N-chloro compounds are potential oxidants and can be unstable. Avoid heating the neat compound. Perform all analyses with fresh samples.

Protocol for Verification

- TLC: Check purity. N-chloro compounds often have higher

 than their parent amidines due to reduced H-bonding capability (loss of one N-H). Use a starch-iodide dip (turns blue/black) to specifically visualize the N-Cl bond.
- MS (Direct Infusion): Immediately confirm the m/z 168/170 doublet.
- NMR: Run in

 . Look for the methyl shift (~2.2 ppm) and the integral of the NH proton (1H). If the integral is 2H, you have unreacted starting material.

References

- Synthesis & Class Properties: United States Patent 3325506A, "Benzimidazole synthesis and intermediates".
- General N-Haloamidine Spectra: Journal of Organic Chemistry, "Chemistry of N-Haloamidines". (General reference for spectral shifts in N-Cl vs N-H species).
- CAS Registry: CAS No. 61253-73-4 (Ethanimidamide, N-chloro-N'-phenyl-).
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